

Comparison of Slip Agents in Multilayer Films

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Compound Focus: Oleyl palmitamide

CAS No.: 16260-09-6

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The table below summarizes the performance of **oleyl palmitamide** (OP) and other common slip agents based on available scientific data [1].

Slip Agent	Amide Type	Migration Speed	Low COF Achievable	Thermal Stability	Primary Application Note
Erucamide (E)	Primary	++	+++	++	General purpose; limited anti-block effect
Oleamide (O)	Primary	+++	++	+	Fastest migration
Ethylene Bis-Oleamide (EBO)	Secondary, Bisamide	+	+	+++	Anti-block in polar copolymers; multilayer films
Stearyl Erucamide (SE)	Secondary	+	+	+++	Multilayer films
Oleyl Palmitamide (OP)	Secondary	+	+	+++	Multilayer films

Key for Comparison: + Poor, ++ Medium, +++ Very Good

As shown, **Oleyl Palmitamide** is characterized as a secondary amide with **slow migration speed, medium slip control (low COF), and very good thermal stability**, making it particularly favored for multilayer film structures where controlled, stable performance is needed [1].

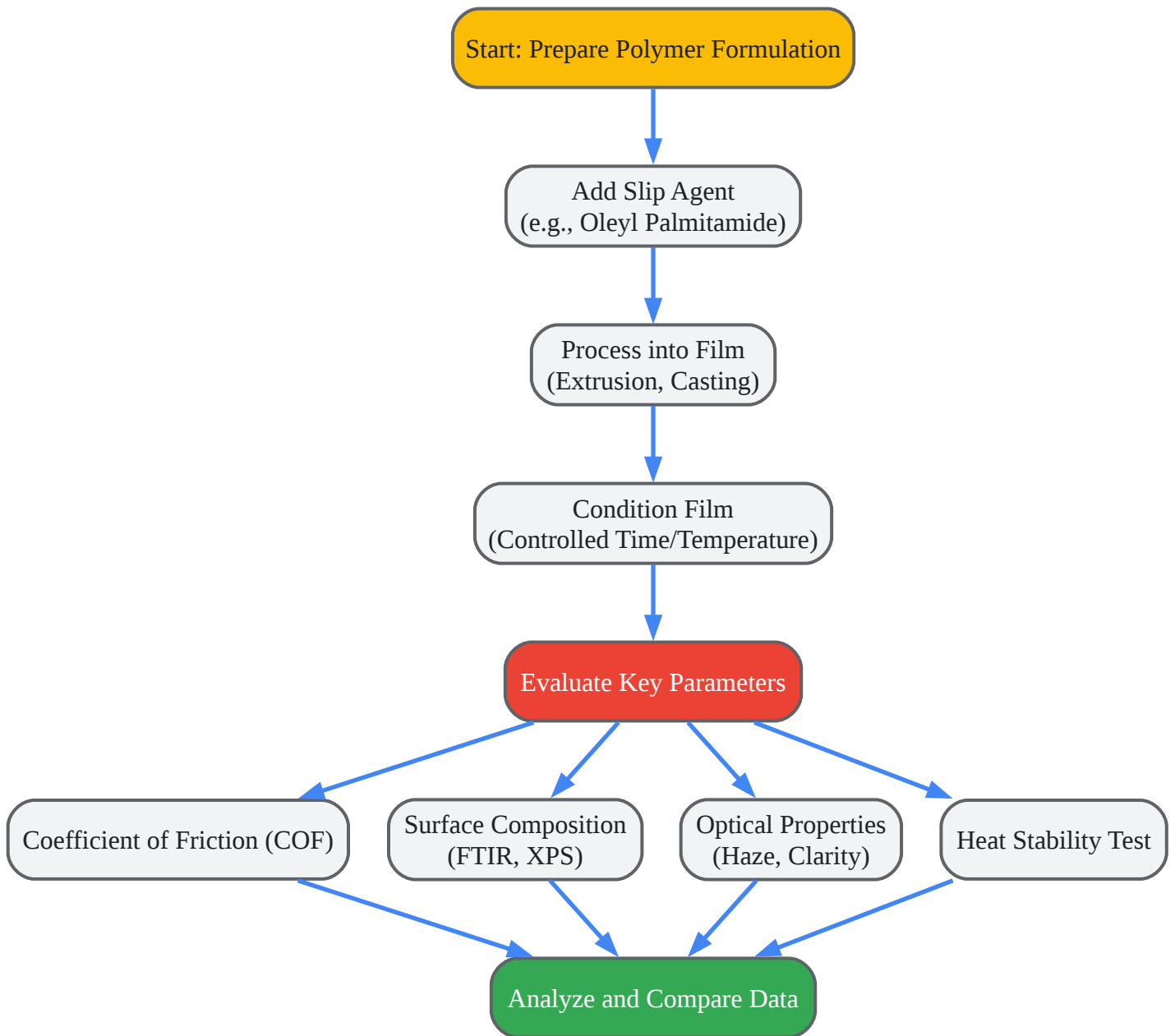
Experimental Context and Methodology

The comparative data in the table comes from industry technical handbooks and is based on standard performance evaluations [1].

- **Core Function:** Slip agents like **oleyl palmitamide** function by migrating to the polymer surface to create a lubricating layer that reduces the coefficient of friction (CoF) [1].
- **Performance Testing:** Key measured parameters include **Coefficient of Friction (COF)** to assess slipperiness, **migration speed** measured by the time to achieve a target COF, and **thermal stability** evaluated by observing discoloration or odor after exposure to high processing temperatures [1].
- **Application in Multilayer Films:** For complex multilayer structures, slower-migrating and thermally stable agents (like **oleyl palmitamide**) are preferred. They prevent issues like equipment contamination and interlayer adhesion (blocking) during production [1].

Suggested Experimental Workflow

For a standardized protocol to evaluate slip agent performance, you can adapt the following general workflow, which reflects industry practices.



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Interpretation and Further Research

The data indicates that **oleyl palmitamide** is a robust choice for multilayer film applications where **processing stability is paramount**. Its slower migration profile helps avoid over-lubrication and ensures consistent performance throughout the product's lifecycle [1].

To build a more comprehensive guide, you may need to consult specialized technical data sheets from polymer additive suppliers or conduct targeted laboratory studies to generate the quantitative comparative data.

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References

1. Oleamide - an overview | ScienceDirect Topics [[sciencedirect.com](https://www.sciencedirect.com)]

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